

Application Note: Quantification of **Propiomazine** using a Validated HPLC Method

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Introduction

Propiomazine is a phenothiazine derivative with antihistaminic and sedative properties.[1][2][3] It is utilized for its sleep-inducing effects and to alleviate anxiety pre- and post-operatively.[2][3] Accurate and reliable quantification of **Propiomazine** in bulk drug and pharmaceutical dosage forms is crucial for quality control and research purposes. This application note details a robust and validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the determination of **Propiomazine**.

Pharmacology and Mechanism of Action

Propiomazine functions as an antagonist at several receptor sites.[1][2][3][4][5] Its sedative effects are primarily attributed to its antagonism of the histamine H1 receptor.[1][5] Additionally, it exhibits antagonistic activity at dopamine D1, D2, and D4 receptors, serotonin 5-HT2A and 5-HT2C receptors, muscarinic acetylcholine receptors (M1-M5), and alpha-1 adrenergic receptors.[1][2][3][4] The antipsychotic potential of **Propiomazine** is thought to be mediated through its blockade of dopamine and serotonin receptors.[2][3][5]

Chromatographic Conditions

A summary of the optimal chromatographic conditions for the quantification of **Propiomazine** is presented in the table below.



Parameter	Condition
HPLC System	Isocratic Pumping System
Column	Inertsil ODS 3V (150mm x 4.6 mm, 5µm)
Mobile Phase	Acetonitrile:Water (80:20, v/v)
Flow Rate	0.7 mL/min
Detection Wavelength	247 nm
Injection Volume	20 μL
Column Temperature	Ambient
Run Time	Approximately 10 minutes

Method Validation Summary

The described HPLC method has been validated according to ICH guidelines to ensure its suitability for the intended purpose.[6][7]

Validation Parameter	Result
Linearity (Concentration Range)	10 - 50 μg/mL
Correlation Coefficient (r²)	0.999
Accuracy (% Recovery)	101%
Precision (% RSD)	< 2%
Retention Time	~3.76 min

Experimental Protocols Preparation of Standard Stock Solution (1000 µg/mL)

- Accurately weigh 100 mg of **Propiomazine** reference standard.
- Transfer the standard into a 100 mL volumetric flask.



- Add approximately 70 mL of the mobile phase (Acetonitrile:Water, 80:20) and sonicate for 10 minutes to dissolve.
- Make up the volume to 100 mL with the mobile phase and mix thoroughly.

Preparation of Working Standard Solutions

- Pipette 1.0 mL of the Standard Stock Solution into a 10 mL volumetric flask.
- Dilute to the mark with the mobile phase to obtain a concentration of 100 μg/mL.
- From this solution, prepare a series of dilutions ranging from 10 to 50 μg/mL for the calibration curve by pipetting appropriate volumes into separate 10 mL volumetric flasks and diluting with the mobile phase.

Sample Preparation (from a hypothetical liquid dosage form)

- Take a volume of the liquid dosage form equivalent to 10 mg of **Propiomazine**.
- Transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete extraction.
- Make up the volume to 100 mL with the mobile phase and mix well.
- Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

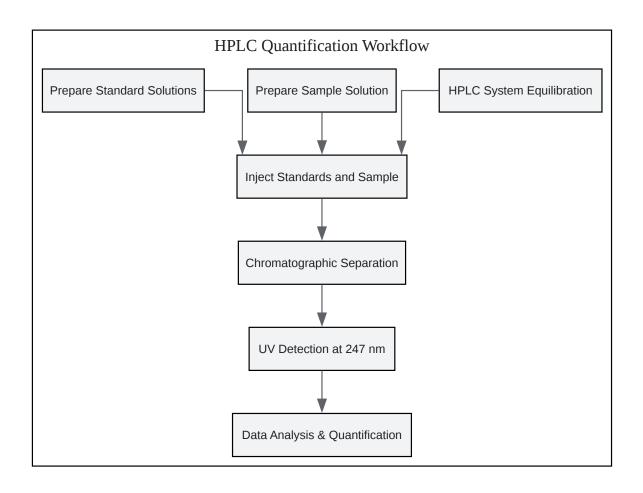
Chromatographic Analysis

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject 20 μ L of the blank (mobile phase), followed by the working standard solutions and the sample solution.
- Record the chromatograms and measure the peak areas.



- Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Determine the concentration of **Propiomazine** in the sample solution from the calibration curve.

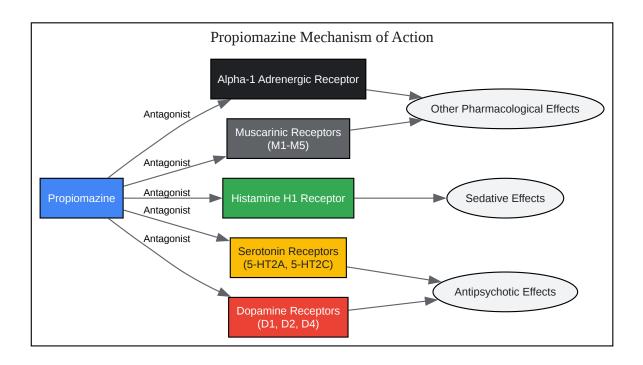
Visualizations



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Caption: Experimental workflow for **Propiomazine** quantification by HPLC.





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Caption: **Propiomazine**'s antagonistic effects on various receptors.

References

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